

Application Note and Protocol: Preparation of Lead Oxalate Standards for Analytical Chemistry

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Compound of Interest

Compound Name: *Lead oxalate*

CAS No.: *814-93-7*

Cat. No.: *B3029881*

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Introduction

Lead oxalate (PbC_2O_4) is a sparingly soluble salt that serves as a stable, solid primary standard for lead in various analytical applications. Its well-defined stoichiometry and low hygroscopicity make it suitable for the accurate preparation of calibration standards for techniques such as atomic absorption spectroscopy (AAS), inductively coupled plasma optical emission spectrometry (ICP-OES), and X-ray fluorescence (XRF). This document provides a detailed protocol for the synthesis, purification, and verification of **lead oxalate** standards in a laboratory setting. Adherence to this protocol will enable the preparation of high-purity **lead oxalate** for use as a reference material.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **lead oxalate** is crucial for its proper handling and application as an analytical standard.

Property	Value	Reference
Chemical Formula	PbC_2O_4	[1][2]
Molar Mass	295.22 g/mol	[1][2][3]
Appearance	White, heavy crystalline powder	[1]
Density	5.28 g/cm ³	[1]
Melting Point	327.4 °C (decomposes)	[1]
Solubility in Water	0.00016 g / 100 mL at 20 °C	
CAS Number	814-93-7	[1][3]

Health and Safety Precautions

Lead compounds are highly toxic and require strict adherence to safety protocols. All procedures should be carried out in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE).

- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (nitrile or neoprene)
 - Safety goggles and a face shield
 - Laboratory coat
- Handling:
 - Avoid inhalation of dust. Use engineering controls such as a fume hood.
 - Prevent contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling lead compounds.

- Waste Disposal:
 - All lead-containing waste, including solutions and contaminated materials, must be disposed of as hazardous waste according to institutional and local regulations.

Experimental Protocols

Synthesis of Lead Oxalate

This protocol details the preparation of **lead oxalate** via a precipitation reaction between lead(II) nitrate and sodium oxalate.^[1]

Materials and Reagents:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) - ACS grade or higher
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) - ACS grade or higher
- Deionized water
- Dilute nitric acid (HNO_3) - approx. 0.1 M
- Beakers (250 mL and 500 mL)
- Graduated cylinders
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper (Whatman No. 42 or equivalent)
- Vacuum flask
- Wash bottle

Procedure:

- Prepare Reactant Solutions:

- Accurately weigh approximately 33.1 g of lead(II) nitrate and dissolve it in 200 mL of deionized water containing a few drops of dilute nitric acid to prevent the formation of lead hydroxide. This creates a 0.5 M lead(II) nitrate solution.
- Accurately weigh approximately 13.4 g of sodium oxalate and dissolve it in 200 mL of deionized water. This creates a 0.5 M sodium oxalate solution.
- Precipitation:
 - Place the lead(II) nitrate solution in a 500 mL beaker on a magnetic stirrer.
 - Slowly add the sodium oxalate solution to the lead(II) nitrate solution dropwise while stirring continuously. A white precipitate of **lead oxalate** will form immediately.
 - Continue stirring for 30 minutes at room temperature to ensure complete precipitation and to allow the crystals to grow.
- Digestion of the Precipitate:
 - Gently heat the suspension to 60-70 °C while stirring and maintain this temperature for 1-2 hours. This process, known as digestion, promotes the formation of larger, more easily filterable crystals and reduces impurities. Do not boil the solution.
- Isolation and Washing of the Precipitate:
 - Allow the precipitate to settle. Decant the supernatant liquid.
 - Wash the precipitate by adding 100 mL of deionized water, stirring, allowing it to settle, and decanting the supernatant. Repeat this washing step three times.
 - Transfer the precipitate to a Buchner funnel fitted with a pre-weighed filter paper.
 - Wash the precipitate on the filter with several portions of deionized water until the filtrate is free of nitrate ions (test with a suitable method, e.g., diphenylamine test).
 - Finally, wash the precipitate with a small amount of ethanol to aid in drying.
- Drying:

- Carefully remove the filter paper with the precipitate and place it on a watch glass.
- Dry the **lead oxalate** in an oven at 110 °C to a constant weight.^[4] This will yield the anhydrous **lead oxalate**.

Purity Verification by Gravimetric Analysis

The purity of the prepared **lead oxalate** can be verified by converting a known mass of the product to lead sulfate, which is also a stable, insoluble compound.

Materials and Reagents:

- Prepared **lead oxalate**
- Concentrated sulfuric acid (H₂SO₄)
- Deionized water
- Porcelain crucible and lid
- Muffle furnace
- Desiccator
- Analytical balance

Procedure:

- Accurately weigh approximately 0.5 g of the dried **lead oxalate** into a clean, dry, pre-weighed porcelain crucible.
- Add 5 mL of deionized water to moisten the sample, followed by the slow and careful addition of 5 mL of concentrated sulfuric acid. Perform this step in a fume hood.
- Gently heat the crucible on a hot plate to evaporate the water and excess sulfuric acid. White fumes of SO₃ will be evolved.
- Once fuming has ceased, transfer the crucible to a muffle furnace and heat at 500-600 °C for 1 hour to ensure the complete conversion of **lead oxalate** to lead sulfate (PbSO₄).

- Cool the crucible in a desiccator to room temperature and weigh it on an analytical balance.
- Repeat the heating, cooling, and weighing steps until a constant mass is achieved.
- Calculate the percentage purity of the **lead oxalate** using the following formula:

$$\text{Percentage Purity} = (\text{Mass of PbSO}_4 \text{ obtained} / \text{Theoretical mass of PbSO}_4) \times 100$$

$$\text{Theoretical mass of PbSO}_4 = \text{Mass of lead oxalate sample} \times (\text{Molar mass of PbSO}_4 / \text{Molar mass of PbC}_2\text{O}_4)$$

$$\text{Molar mass of PbSO}_4 = 303.26 \text{ g/mol} \quad \text{Molar mass of PbC}_2\text{O}_4 = 295.22 \text{ g/mol}$$

Data Presentation

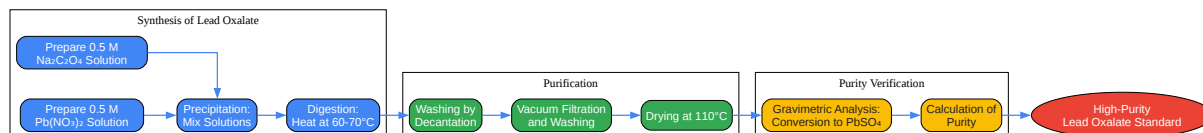
Table 1: Physical and Chemical Properties of Reagents

Reagent	Formula	Molar Mass (g/mol)	Appearance	Hazards
Lead(II) Nitrate	Pb(NO ₃) ₂	331.2	White crystalline solid	Oxidizer, Toxic, Environmental Hazard
Sodium Oxalate	Na ₂ C ₂ O ₄	134.0	White crystalline solid	Harmful if swallowed or inhaled

Table 2: Expected Yield and Purity

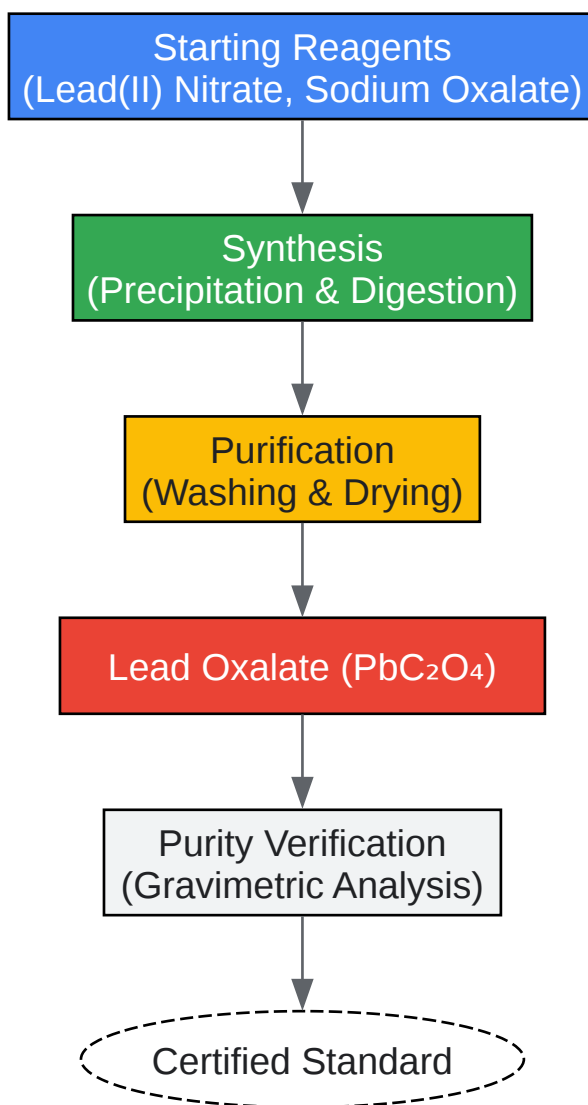
Parameter	Expected Value
Theoretical Yield	Based on the limiting reagent (stoichiometric calculation)
Purity (by gravimetric analysis)	> 99.5%

Visual Representations



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Caption: Experimental workflow for the preparation of **lead oxalate** standards.



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Caption: Logical relationship of the **lead oxalate** standard preparation process.

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References

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- [3. CAS-814-93-7, Lead \(II\) Oxalate Pure Manufacturers, Suppliers & Exporters in India | 135475 \[cdhfinechemical.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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